

In vitro assay design for testing 8-Methoxy-2-methoxyquinoline bioactivity

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Compound of Interest

Compound Name: 8-Methoxy-2-methoxyquinoline

Cat. No.: B5211617

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Application Note: In Vitro Profiling of the 2,8-Dimethoxyquinoline Scaffold

Subtitle: A Multi-Parametric Screening Protocol for Physicochemical Characterization, Metabolic Stability, and Kinase Target Engagement.

Introduction & Rationale

Subject: 2,8-Dimethoxyquinoline (CAS: N/A for specific drug use; Structural Class: Quinoline Ether).

Scientific Context: The quinoline scaffold is a "privileged structure" in medicinal chemistry, serving as the core for antimalarials (Chloroquine), kinase inhibitors (Lenvatinib), and neuroactive agents. The specific substitution pattern of **8-Methoxy-2-methoxyquinoline** (chemically 2,8-Dimethoxyquinoline) presents unique pharmacological opportunities and risks:

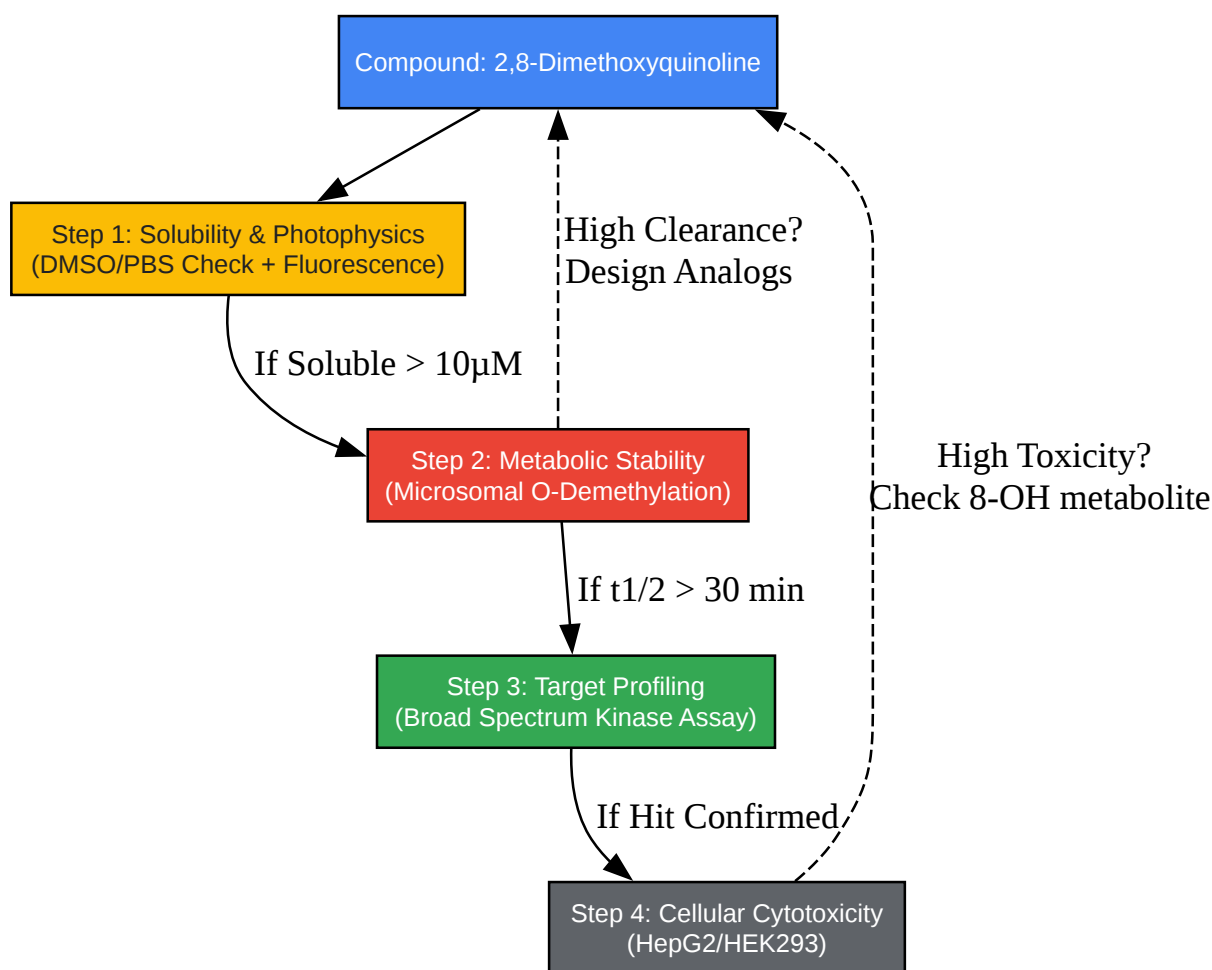
- **Structural Logic:** The 2-methoxy group serves as a hydrogen bond acceptor but blocks the classic "2-position" metabolic attack often seen in quinolines. The 8-methoxy group mimics the electronic properties of 8-aminoquinolines (Primaquine) but lacks the hydrogen bond donor capability, potentially altering membrane permeability and target binding.

- **Bioactivity Hypothesis:** Literature on analogous 2-substituted quinolines suggests potential activity against PI3K/mTOR kinases and glycosidases.^[1] Furthermore, the proximity of the 8-methoxy oxygen to the ring nitrogen creates a potential "pseudo-chelating" pocket, relevant for metallo-enzyme inhibition or fluorescence sensing.
- **Metabolic Liability:** The methoxy groups are prime targets for Cytochrome P450 (CYP)-mediated O-demethylation, potentially generating 8-hydroxyquinoline (a potent metal chelator and toxicophore).

Scope of this Guide: This protocol does not assume a single pre-defined disease target. Instead, it provides a Hit-to-Lead Profiling Cascade designed to determine what this molecule does and how safe it is.

Experimental Workflow

The following diagram illustrates the logical flow of the screening cascade.



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Figure 1: Critical path for evaluating the 2,8-dimethoxyquinoline scaffold. The workflow prioritizes "kill-steps" (solubility and metabolism) before expensive target profiling.

Protocol Module A: Physicochemical & Photophysical Baseline

Rationale: Methoxyquinolines are often lipophilic and can exhibit environment-sensitive fluorescence. Characterizing this before biological assays prevents false positives (e.g., compound fluorescence interfering with assay readouts).

Materials:

- Compound: 2,8-Dimethoxyquinoline (Solid).[2]

- Solvent: Anhydrous DMSO (Grade: Cell Culture).
- Buffer: PBS (pH 7.4).
- Plate Reader: Monochromator-based (e.g., Tecan Infinite).

Procedure:

- Stock Preparation: Dissolve 1.59 mg of compound in 1 mL DMSO to create a 10 mM stock solution. Vortex for 1 minute.
 - Observation Check: If precipitation occurs, sonicate at 37°C.
- Aqueous Solubility Limit:
 - Prepare a dilution series in PBS (0.1, 1, 10, 100 µM).
 - Incubate at RT for 2 hours.
 - Measure Absorbance at 600 nm (Turbidity). A significant increase >0.05 OD indicates precipitation.
- Fluorescence Scan (Interference Check):
 - Dilute to 10 µM in PBS.
 - Excitation Scan: 250–400 nm.
 - Emission Scan: 350–600 nm.
 - Critical Note: 8-methoxyquinolines often fluoresce blue (approx. 400-450 nm). If the compound fluoresces, avoid biological assays using DAPI or BFP (Blue Fluorescent Protein) readouts.

Protocol Module B: In Vitro Metabolic Stability (Microsomal)

Rationale: The 2- and 8-methoxy groups are "soft spots" for metabolism. Rapid O-demethylation releases 8-hydroxyquinoline, which is chemically reactive. This assay determines the compound's half-life (

).

Reagents:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH).
- Stop Solution: Acetonitrile with Internal Standard (e.g., Tolbutamide).

Protocol:

- Incubation Mix: Prepare reaction in 100 mM Potassium Phosphate buffer (pH 7.4).
 - Final Compound Concentration: 1 μ M (Low conc. ensures first-order kinetics).
 - Microsome Concentration: 0.5 mg/mL.
- Pre-incubation: Warm plate to 37°C for 5 minutes.
- Initiation: Add NADPH solution to start the reaction.
- Sampling: Remove 50 μ L aliquots at
minutes.
- Quenching: Immediately dispense into 150 μ L ice-cold Acetonitrile. Centrifuge at 4000g for 20 min.
- Analysis: LC-MS/MS monitoring the parent ion (
[M+H]⁺).

Data Analysis: Plot

vs. Time. The slope

gives the half-life:

- Interpretation:
 - : High Clearance (Unstable). Likely unsuitable for in vivo without structural modification.
 - : Moderate/Low Clearance (Stable).

Protocol Module C: Kinase Profiling (ADP-Glo Assay)

Rationale: Quinoline derivatives are classic ATP-competitive inhibitors. Based on literature for methoxy-quinolines, we focus on the PI3K/mTOR pathway.

Assay Principle: The ADP-Glo™ Kinase Assay (Promega) quantifies kinase activity by converting the ADP produced during the kinase reaction into light.

Protocol:

- Enzyme Prep: Dilute recombinant mTOR or PI3K kinase to 0.2 ng/μL in 1x Kinase Buffer.
- Compound Addition:
 - Use 384-well white plates.
 - Add 1 μL of compound (dose-response: 1 nM to 10 μM).
 - Add 2 μL of Enzyme solution. Incubate 15 min at RT.
- Substrate Addition: Add 2 μL of ATP/Substrate mix (10 μM ATP final). Incubate 60 min at RT.
- Detection:
 - Add 5 μL ADP-Glo™ Reagent (Terminates reaction, depletes remaining ATP). Incubate 40 min.

- Add 10 µL Kinase Detection Reagent (Converts ADP to ATP -> Light). Incubate 30 min.
- Read: Measure Luminescence (Integration time: 0.5 – 1 sec).

Data Presentation:

Concentration (µM)	Luminescence (RLU)	% Inhibition
DMSO Control	50,000	0%
0.01	48,500	3%
0.1	42,000	16%
1.0	15,000	70%
10.0	500	99%

Calculate IC₅₀ using a 4-parameter logistic fit.

Protocol Module D: Cellular Cytotoxicity (Safety)

Rationale: To distinguish specific bioactivity from general toxicity.

Cell Lines:

- HepG2: Liver toxicity model (metabolically active).
- HEK293: General toxicity model (kidney origin).

Protocol (Resazurin/Alamar Blue):

- Seed cells at 5,000 cells/well in 96-well plates. Incubate 24h.
- Treat with 2,8-Dimethoxyquinoline (0 – 100 µM) for 48 hours.
- Add Resazurin solution (final conc. 44 µM). Incubate 2-4 hours.
- Measure Fluorescence (Ex 560 nm / Em 590 nm).

- Selectivity Index (SI):
 - Target: SI > 10 is desirable for a lead compound.

References

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